

Physical state and appearance of 2-Chloro-6-fluoroquinoxaline

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Compound of Interest

Compound Name: 2-Chloro-6-fluoroquinoxaline

CAS No.: 55687-33-7

Cat. No.: B1590143

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Technical Monograph: 2-Chloro-6-fluoroquinoxaline

CAS: 55687-33-7 | Molecular Formula: C₈H₄ClFN₂ | Molecular Weight: 182.58 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

2-Chloro-6-fluoroquinoxaline is a halogenated heterocyclic scaffold widely utilized as a pharmacophore in the development of kinase inhibitors, antibacterial agents, and antifungal drugs.[\[2\]](#)[\[3\]](#) Its reactivity is defined by the electrophilic C-2 position (susceptible to nucleophilic aromatic substitution, S_NAr) and the C-6 fluorine substituent, which modulates lipophilicity and metabolic stability.[\[2\]](#)

Physically, the compound exists as a crystalline solid. While high-purity (>98%) samples appear as a white to off-white powder, technical grade batches often exhibit a light yellow to beige coloration due to trace regioisomeric impurities (2-chloro-7-fluoroquinoxaline) or oxidative degradation products.[\[2\]](#)

Physicochemical Profile

The following data represents the core physical specifications for **2-Chloro-6-fluoroquinoxaline**. Researchers should note that the melting point is a critical purity indicator; depression of this value often signals the presence of the 7-fluoro regioisomer.[\[2\]](#)

Property	Specification	Contextual Note
Physical State	Solid	Crystalline powder or needles. [2]
Appearance (High Purity)	White to Off-White	Indicates >98% purity (HPLC/NMR). [2]
Appearance (Tech Grade)	Light Yellow / Beige	Presence of N-oxides or 7-fluoro isomer. [2]
Melting Point	129 – 132 °C	Sharp range indicates isomeric purity. [2]
Boiling Point	~257 °C (Predicted)	Decomposes at high temperatures; vacuum distillation recommended. [2]
Solubility (Water)	Insoluble	Hydrophobic scaffold (LogP ~2.0). [2]
Solubility (Organics)	Soluble	DCM, Ethyl Acetate, DMSO, Methanol.
Storage	2–8 °C, Inert Gas	Hygroscopic; store under Nitrogen/Argon. [3]

Synthesis & Impurity Logic (Technical Deep Dive)

The Regioisomer Challenge

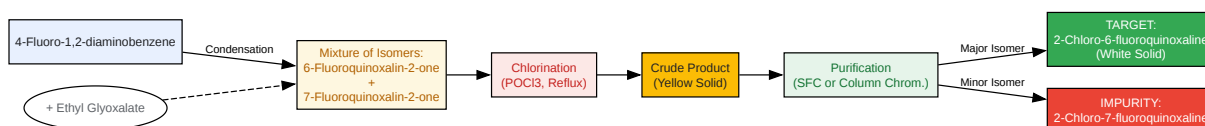
The primary challenge in isolating pure **2-chloro-6-fluoroquinoxaline** lies in its synthesis.[\[2\]](#) The standard route involves the condensation of 4-fluoro-1,2-diaminobenzene with a glyoxalate derivative.[\[2\]](#) Because the diamine is unsymmetrical, this condensation yields a mixture of two tautomeric quinoxalinones:

- 6-fluoroquinoxalin-2(1H)-one (Precursor to Target)
- 7-fluoroquinoxalin-2(1H)-one (Precursor to Impurity)[2]

Subsequent chlorination with phosphoryl chloride (POCl_3) converts these intermediates into the corresponding chloro-quinoxalines.[2] Without rigorous purification, the final product is a mixture of the 6-fluoro (Target) and 7-fluoro (Impurity) isomers.[2]

Mechanistic Workflow

The following diagram illustrates the synthetic pathway and the divergence point for impurities.



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Figure 1: Synthetic workflow highlighting the origin of the regioisomeric impurity. Separation at the purification stage is critical for achieving the white crystalline appearance.

Characterization & Identification

To validate the physical appearance and ensure the compound is the correct isomer, ^1H NMR and ^{19}F NMR are the gold standards. The coupling constants (ngcontent-ng-c3230145110="" _ngghost-ng-c1768664871="" class="inline ng-star-inserted">

values) of the aromatic protons differ significantly between the 6-fluoro and 7-fluoro isomers due to the position of the nitrogen atoms relative to the fluorine.[2]

Distinguishing Protocol

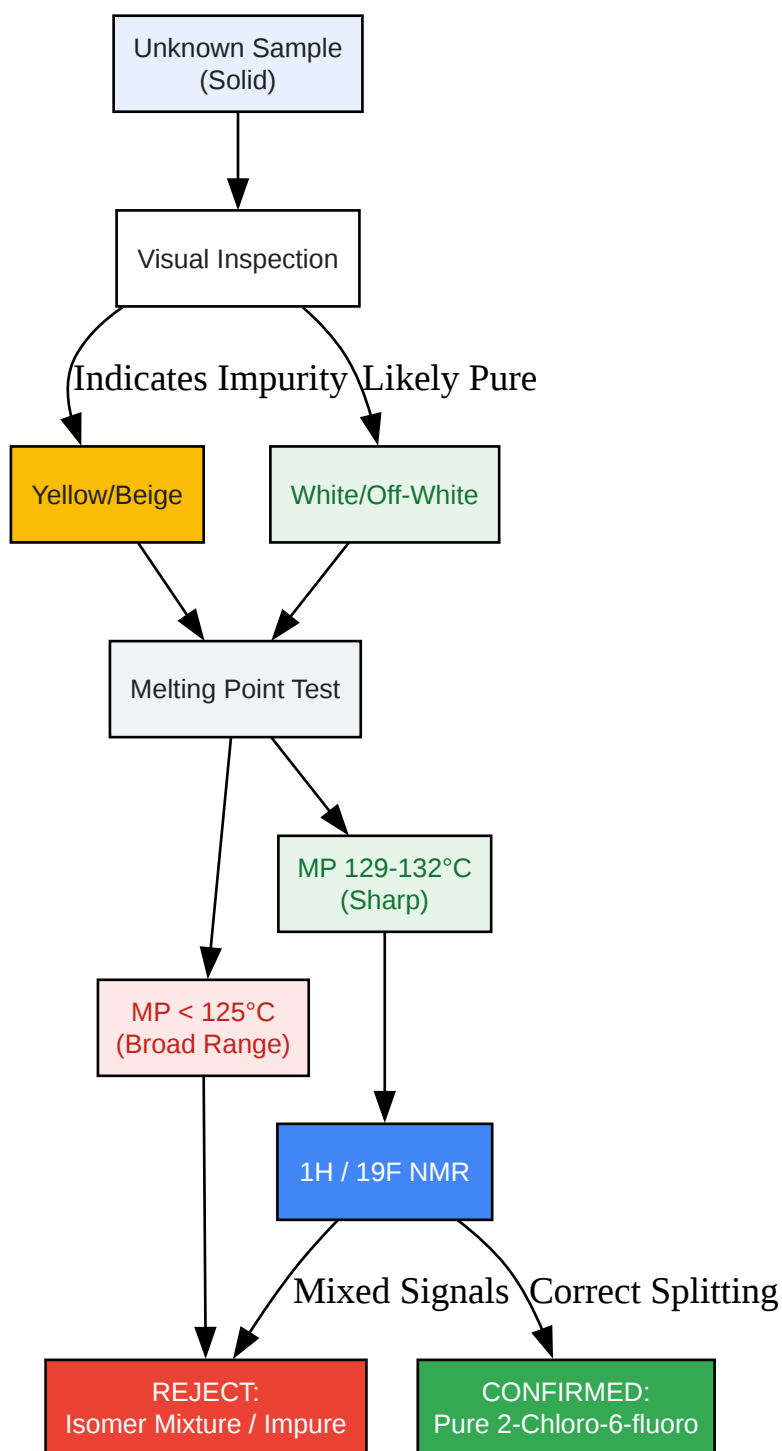
- ^1H NMR (DMSO-d_6):
 - 6-Fluoro Isomer: Look for a specific splitting pattern where the proton at C-5 (adjacent to F and N) exhibits a distinct doublet of doublets (dd) with a large ngcontent-ng-

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coupling (~9-10 Hz).[2]

- 7-Fluoro Isomer: The proton at C-8 will show a different chemical shift and coupling environment due to the proximity to the C-1 nitrogen.[2]
- Melting Point Check:
 - Pure 6-fluoro isomer: 129–132 °C.[2][3]
 - Mixture (Eutectic): Significantly lower (often <100 °C) and broader range.[2]

Characterization Workflow



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Figure 2: Decision tree for validating the physical state and identity of the compound.

Handling & Safety Protocols

Signal Word:WARNING Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[3][5]

Experimental Precautions

- Moisture Sensitivity: The C-Cl bond at position 2 is susceptible to hydrolysis, converting the solid back to the quinoxalinone (tautomer).[2] Always handle in a fume hood with low humidity or under inert atmosphere.[2]
- Solvent Choice: For recrystallization to improve appearance (Yellow White), use Ethanol or a DCM/Hexane mixture. Avoid water, which promotes hydrolysis.
- Storage: Store in amber vials at 2–8 °C. Exposure to light and air can darken the solid over time, indicating degradation.[2]

References

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